# characterization of 3-Prop-2-ynoxypropane-1,2-diol using NMR

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-Prop-2-ynoxypropane-1,2-diol* |
| *CAS No.:* | *13580-38-6* |
| *Cat. No.:* | *B079120* |

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An In-depth Technical Guide to the NMR Characterization of **3-Prop-2-ynoxypropane-1,2-diol**

## Introduction

**3-Prop-2-ynoxypropane-1,2-diol**, a glycerol derivative featuring a propargyl ether functional group, is a valuable building block in synthetic chemistry. Its bifunctional nature, containing both a diol and a terminal alkyne, allows for diverse subsequent reactions, such as click chemistry, esterification, and polymerization. Unambiguous structural confirmation of this molecule is paramount before its use in any synthetic route. Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful technique for this purpose, providing precise information about the molecular structure, connectivity, and chemical environment of each atom.

This guide provides a comprehensive, in-depth analysis of the characterization of **3-prop-2-ynoxypropane-1,2-diol** using $^{1}H$, $^{13}C$, and 2D NMR techniques. It is designed for researchers and scientists in organic synthesis and drug development, offering not just data, but the underlying rationale for spectral assignments and experimental design. The methodologies described herein represent a self-validating system to ensure the highest degree of confidence in structural elucidation.

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# Molecular Structure and Atom Numbering

A clear and consistent numbering system is essential for unambiguous spectral assignment. The structure of **3-prop-2-ynoxypropane-1,2-diol** is numbered as follows to facilitate discussion of the NMR data.

Caption: Structure and numbering scheme for **3-Prop-2-ynoxypropane-1,2-diol**.

# $^1$H NMR Spectral Analysis: A Predictive Approach

The $^1$H NMR spectrum provides the initial, high-sensitivity overview of the molecule's proton environments. The choice of solvent is critical; deuterated chloroform ($CDCl_3$) is commonly used, but deuterated dimethyl sulfoxide (DMSO-$d_6$) is often preferred for its ability to resolve the hydroxyl (-OH) proton signals through hydrogen bonding with the solvent.

Expected Chemical Shifts and Multiplicities (in DMSO-$d_6$, 400 MHz):

- H6 (Terminal Alkyne, -C≡C-H): ~3.5 ppm (triplet, J ≈ 2.4 Hz)
  - Rationale: The terminal alkyne proton is deshielded by the π-system of the triple bond. It appears as a fine triplet due to a weak, long-range coupling ($^4$J) to the two equivalent H4 methylene protons through the triple bond. This small coupling is a hallmark of a propargyl system.
- H4 (Methylene, -O-$CH_2$-C≡): ~4.2 ppm (doublet, J ≈ 2.4 Hz)
  - Rationale: These protons are adjacent to both an electron-withdrawing oxygen atom and the alkyne group, shifting them significantly downfield. They are coupled only to the H6 proton, resulting in a clean doublet with the same small coupling constant observed for H6.
- H1, H2, H3 (Glycerol Backbone): ~3.3-3.7 ppm (complex multiplet)
  - Rationale: This region represents the ABCDE spin system of the propane-1,2-diol moiety ($CH_2$(OH)-CH(OH)-$CH_2$-O-). The protons H1a, H1b, H2, H3a, and H3b are all diastereotopic and couple to each other, resulting in a complex, overlapping series of multiplets. Unambiguous assignment within this region is challenging without 2D NMR

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techniques. The protons on C3, being adjacent to the ether oxygen, are expected to be the most downfield within this cluster.

- -OH Protons: ~4.5-5.0 ppm (two distinct, broad signals)
    - Rationale: In a solvent like DMSO-$d_6$, the exchange rate of hydroxyl protons is slowed, allowing them to couple to adjacent C-H protons and appear as distinct signals. The primary alcohol (-$CH_2OH$) and secondary alcohol (-CHOH) protons will have different chemical shifts and may appear as a triplet and a doublet, respectively, depending on the resolution.

## $^{13}C$ NMR Spectral Analysis: The Carbon Skeleton

The $^{13}C$ NMR spectrum reveals the number of unique carbon environments and provides information about their hybridization and electronic environment.

Expected Chemical Shifts (in DMSO-$d_6$, 100 MHz):

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| Carbon Atom | Expected Chemical Shift (ppm) | Rationale |
|---|---|---|
| C1 | ~63 ppm | Typical chemical shift for a primary alcohol (R-$CH_2$OH) carbon in a glycerol-like fragment. |
| C2 | ~70 ppm | Chemical shift for a secondary alcohol (-CHOH-) carbon, shifted slightly downfield from C1. |
| C3 | ~72 ppm | This methylene carbon is attached to the ether oxygen, causing a significant downfield shift compared to a standard alkane. |
| C4 | ~58 ppm | The propargylic methylene carbon (-O-$CH_2$-C≡) is shielded relative to other ether-linked carbons due to the alkyne's magnetic anisotropy. |
| C5 | ~80 ppm | The internal sp-hybridized carbon of the alkyne (R-C≡C-H). |
| C6 | ~78 ppm | The terminal sp-hybridized carbon of the alkyne (R-C≡C-H), typically found slightly upfield of the internal alkyne carbon. |

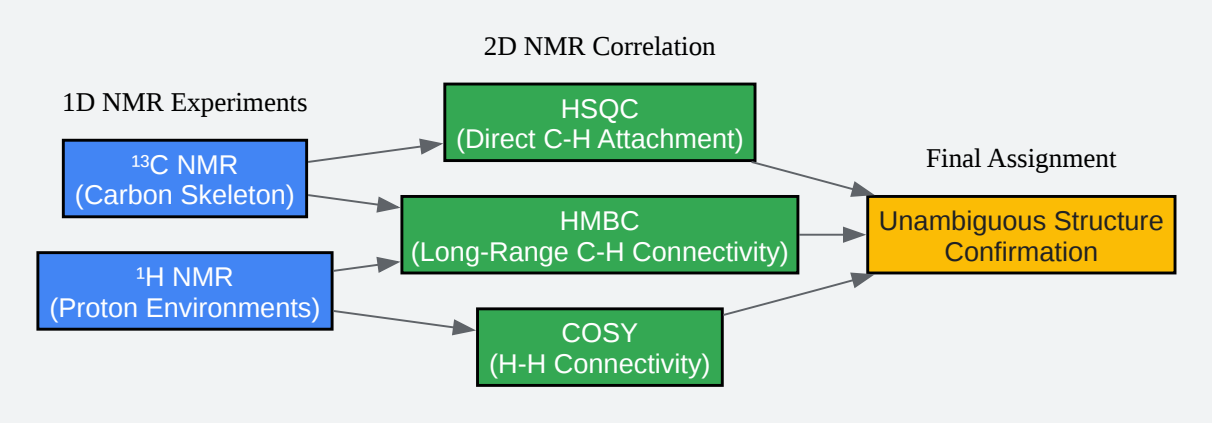
## Advanced 2D NMR for Unambiguous Structural Confirmation

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While 1D NMR provides a strong foundation, 2D NMR techniques are indispensable for confirming the connectivity and definitively assigning all signals, particularly within the complex glycerol backbone.

## Experimental Workflow

The logical flow for complete characterization involves a sequential series of 1D and 2D experiments.




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Caption: Workflow for complete NMR-based structural elucidation.

## COSY ($^{1}$H-$^{1}$H Correlation Spectroscopy)

COSY is used to identify protons that are coupled to each other (typically separated by 2-3 bonds).

- Key Expected Correlations:
  - A strong cross-peak between the H1/H2/H3 complex, confirming the integrity of the propane-1,2-diol backbone.
  - A weak cross-peak between H4 and H6, confirming the $^{4}$J coupling of the propargyl system.

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- In DMSO-$d_6$, cross-peaks between the -OH protons and the protons on their attached carbons (e.g., OH on C1 with H1) would be visible.

Caption: Key expected COSY correlations for the molecule's backbone and propargyl group.

## HSQC (Heteronuclear Single Quantum Coherence)

HSQC correlates each proton signal with the signal of the carbon atom to which it is directly attached. This is the most reliable way to assign carbon signals.

- Key Expected Correlations:
  - The signal at ~4.2 ppm (H4) will correlate with the carbon signal at ~58 ppm (C4).
  - The alkyne proton signal at ~3.5 ppm (H6) will correlate with the terminal alkyne carbon at ~78 ppm (C6).
  - The complex multiplet from ~3.3-3.7 ppm (H1, H2, H3) will show correlations to the three carbon signals at ~63, ~70, and ~72 ppm, allowing for their definitive assignment.

## HMBC (Heteronuclear Multiple Bond Correlation)

HMBC reveals correlations between protons and carbons that are separated by multiple bonds (typically 2-3 bonds). This is crucial for confirming the connectivity between different functional groups.

- Key Expected Correlations for Structural Confirmation:
  - The Ether Linkage: The most critical correlation will be between the H4 protons (~4.2 ppm) and the C3 carbon (~72 ppm). This 3-bond correlation (H4-C4-O-C3) unambiguously confirms the connection between the propargyl group and the glycerol backbone through the ether oxygen. A correlation between H3 and C4 may also be observed.
  - The Alkyne Group: Correlations from the H4 protons to both alkyne carbons (C5 and C6) will be observed, confirming the propargylic methylene position. The alkyne proton H6 should also show a correlation to C5.

# Experimental Protocol

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The following provides a standardized protocol for acquiring high-quality NMR data for **3-prop-2-ynoxypropane-1,2-diol**.

1. Sample Preparation:

- Weigh approximately 10-20 mg of the purified compound.
- Dissolve the sample in ~0.6 mL of deuterated solvent (DMSO-$d_6$ is recommended for resolving -OH protons).
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), if precise chemical shift referencing is required (though modern spectrometers can reference the residual solvent peak).
- Transfer the solution to a clean, dry 5 mm NMR tube.

2. Instrument Setup (400 MHz Spectrometer):

- Insert the sample into the spectrometer.
- Lock the spectrometer onto the deuterium signal of the solvent.
- Shim the magnetic field to achieve high homogeneity, aiming for a narrow and symmetrical solvent peak.
- Tune and match the probe for both the $^{1}H$ and $^{13}C$ frequencies.

3. Data Acquisition:

- $^{1}H$ NMR:
- Pulse Program: Standard single pulse (zg30).
- Spectral Width: ~16 ppm.
- Acquisition Time: ~3-4 seconds.
- Relaxation Delay (d1): 5 seconds (to allow for full relaxation of all protons).
- Number of Scans: 16-32.
- $^{13}C\{^{1}H\}$ NMR:
- Pulse Program: Standard proton-decoupled single pulse (zgpg30).
- Spectral Width: ~240 ppm.
- Acquisition Time: ~1-2 seconds.
- Relaxation Delay (d1): 2 seconds.
- Number of Scans: 1024 or more, depending on sample concentration.
- 2D Experiments (COSY, HSQC):
- Utilize standard, gradient-selected pulse programs (e.g., cosygpqf, hsqcedetgpsisp2.3).
- Optimize spectral widths in both dimensions to cover all relevant signals.

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- Acquire a sufficient number of increments in the indirect dimension (e.g., 256-512) to achieve good resolution.

4. Data Processing:

- Apply an appropriate window function (e.g., exponential multiplication) to improve the signal-to-noise ratio.
- Perform Fourier transformation.
- Phase correct the spectra manually.
- Calibrate the chemical shift axis using the residual solvent peak (DMSO-$d_6$ at 2.50 ppm for $^1$H and 39.52 ppm for $^{13}$C).
- Integrate the $^1$H NMR signals.

## Conclusion

The comprehensive NMR analysis outlined in this guide, employing a combination of 1D ($^1$H, $^{13}$C) and 2D (COSY, HSQC, HMBC) techniques, provides an unambiguous and self-validating method for the structural characterization of **3-prop-2-ynoxypropane-1,2-diol**. By systematically analyzing chemical shifts, coupling constants, and cross-correlation peaks, a researcher can achieve full spectral assignment with a high degree of confidence. The key diagnostic signals—including the characteristic doublet and triplet of the propargyl protons and the crucial HMBC correlation across the ether linkage—serve as definitive proof of the molecule's structure, ensuring its identity and purity for subsequent applications in research and development.

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